

5-(tert-Butyl)indoline: Operational Disposal & Safety Guide

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Compound of Interest

Compound Name: 5-(tert-Butyl)indoline

CAS No.: 65826-97-3

Cat. No.: B1284700

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Chemical Identity

- IUPAC Name: 5-tert-butyl-2,3-dihydro-1H-indole[1][2][3][4]
- CAS Number: 65826-97-3[2][5]
- Molecular Formula: C₁₂H₁₇N
- Class: Indoline Derivative / Organic Amine[6]

Executive Summary: Immediate Action Plan

5-(tert-Butyl)indoline is an organic intermediate prone to oxidation.[2] It functions as a secondary amine and must be managed as Hazardous Organic Waste.[2][7]

- Primary Disposal Method: High-temperature incineration.[2]
- Critical Incompatibility: Strong oxidizing agents (risk of exothermic reaction/fire).[7]
- Storage Prior to Disposal: Store under inert atmosphere (Nitrogen/Argon) in tightly sealed containers to prevent uncontrolled oxidation to the corresponding indole.[7]

Hazard Profile & Risk Assessment

Expert Insight: As a specific Safety Data Sheet (SDS) for this research chemical may be limited, the following hazard profile is derived from the structural class properties of alkyl-substituted indolines. Treat with the highest precaution level for this class.

Hazard Category	Classification (GHS)	Operational Implication
Health	Skin/Eye Irritant (Cat 2); Potential Sensitizer	Double-gloving (Nitrile) and chemical splash goggles are mandatory.[2][7]
Flammability	Combustible Liquid (Cat 4)	Flash point likely >60°C but <93°C. Keep away from open flames/sparks.[2][7]
Reactivity	Oxidation Sensitive	Spontaneous dehydrogenation to 5-(tert-butyl)indole may occur in air; keep containers headspace-purged.[2][7]
Environmental	Aquatic Toxicity (Acute 2)	Zero discharge to sink/sewer. [2][7] All rinsate must be collected.[2][7]

Pre-Disposal Handling & Stabilization

Before moving waste to the central accumulation area, individual researchers must stabilize the chemical stream.[2][7]

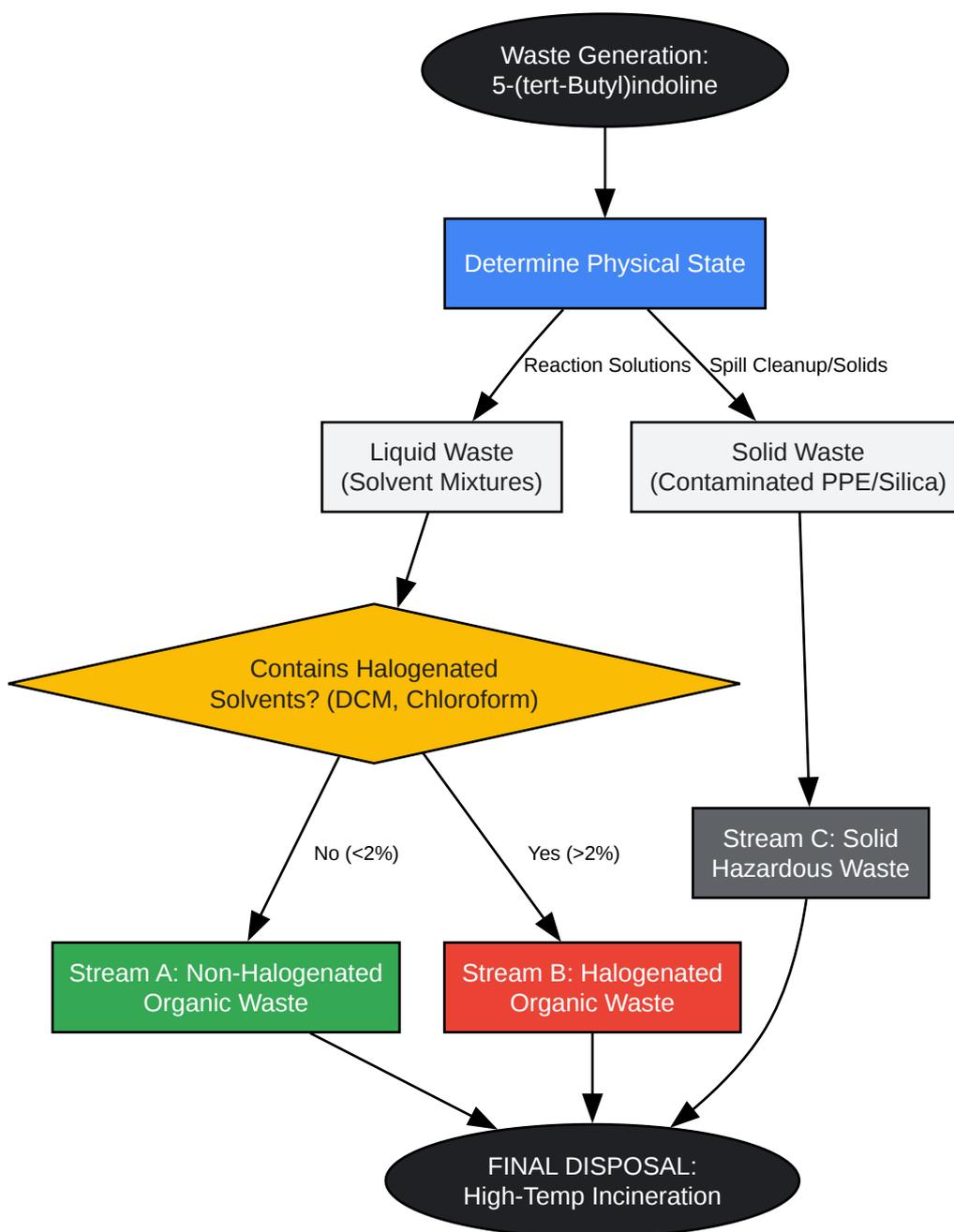
Step-by-Step Stabilization Protocol

- Quenching (If Reactive):
 - If the indoline is part of a reaction mixture with active reagents (e.g., acid chlorides, hydrides), quench carefully before disposal.[2][7]
 - Standard Quench: Dilute with an inert solvent (e.g., Ethyl Acetate) and wash with mild aqueous buffer (NaHCO₃) to neutralize residual acidity/basicity.
- Phase Separation:

- Separate the organic layer containing **5-(tert-Butyl)indoline** from the aqueous layer.[2]
- Aqueous Waste: Check pH.[2][7] If neutral (pH 6-9) and free of heavy metals/solvents, dispose via aqueous waste stream (check local EHS rules).[2] If contaminated, collect as "Aqueous Hazardous Waste." [2][7]
- Organic Waste: Collect the organic phase containing the indoline.[2][7]
- Containerization:
 - Use Amber Glass or HDPE containers.[2][7]
 - Why? Amber glass protects from light-induced degradation; HDPE is resistant to amine attack.[2]

Disposal Workflow & Decision Logic

The following diagram illustrates the decision logic for segregating **5-(tert-Butyl)indoline** waste streams to ensure regulatory compliance and safety.



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Figure 1: Decision logic for segregating **5-(tert-Butyl)indoline** waste based on solvent compatibility and physical state.

Regulatory Compliance & Waste Coding

Proper labeling is the primary defense against downstream accidents.[2][7] Use the following codes when filling out your hazardous waste tag.

US EPA (RCRA) Classification

- Status: Not explicitly listed on P or U lists.
- Characteristic Codes:
 - D001 (Ignitable): Apply this code if the waste mixture has a flash point $< 60^{\circ}\text{C}$ (e.g., if dissolved in Ethyl Acetate or Hexanes).
 - None (Unlisted): If the pure substance or high-boiling solution is disposed of, label clearly as "Non-Regulated Organic Amine Waste" but treat as hazardous.
- Best Practice: Always default to "Hazardous Waste - Organic Toxicity" to ensure incineration.
[\[2\]](#)

Labeling Requirements

Your waste tag must include:

- Full Chemical Name: "**5-(tert-Butyl)indoline**" (No abbreviations).
- Hazards: Check "Irritant" and "Flammable" (if in solvent).[\[2\]](#)
- Composition: List all solvents and the approximate % of indoline.

Emergency Procedures (Spill/Exposure)

- Spill (< 100 mL):
 - Evacuate immediate area.[\[2\]](#)[\[7\]](#)
 - Don PPE: Nitrile gloves (double), lab coat, safety goggles.[\[2\]](#)[\[7\]](#)
 - Absorb with vermiculite or sand.[\[2\]](#)[\[7\]](#) Do not use paper towels (combustible surface area risk).[\[2\]](#)
 - Scoop into a wide-mouth jar, label as "Solid Hazardous Waste," and seal.
 - Clean surface with soap and water; collect rinsate.[\[2\]](#)[\[7\]](#)

- Skin Contact: Wash with soap and water for 15 minutes.[2][7] Do not use alcohol (increases absorption).[2]
- Eye Contact: Flush with water for 15 minutes; seek medical attention immediately.[2][7]

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